

guajaverin urease inhibition IC50

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Compound Focus: Guajaverin

CAS No.: 22255-13-6

Cat. No.: S625378

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Chemical Profile of Guajaverin

Guajaverin is a flavonoid, specifically the 3-O-arabinoside of quercetin [1]. The table below summarizes its key chemical characteristics:

Property	Description
IUPAC Name	2-(3,4-Dihydroxyphenyl)-5,7-dihydroxy-3-([(2S,3R,4S,5S)-3,4,5-trihydroxyoxan-2-yl]oxy)-4H-1-benzopyran-4-one [1]
Other Names	Quercetin 3-arabinoside; Guajavarin [1]
Molecular Formula	C ₂₀ H ₁₈ O ₁₁ [1]
Molecular Weight	434.353 g·mol ⁻¹ [1]
Source	Found in the leaves of <i>Psidium guajava</i> (common guava) [2] [3] [1]

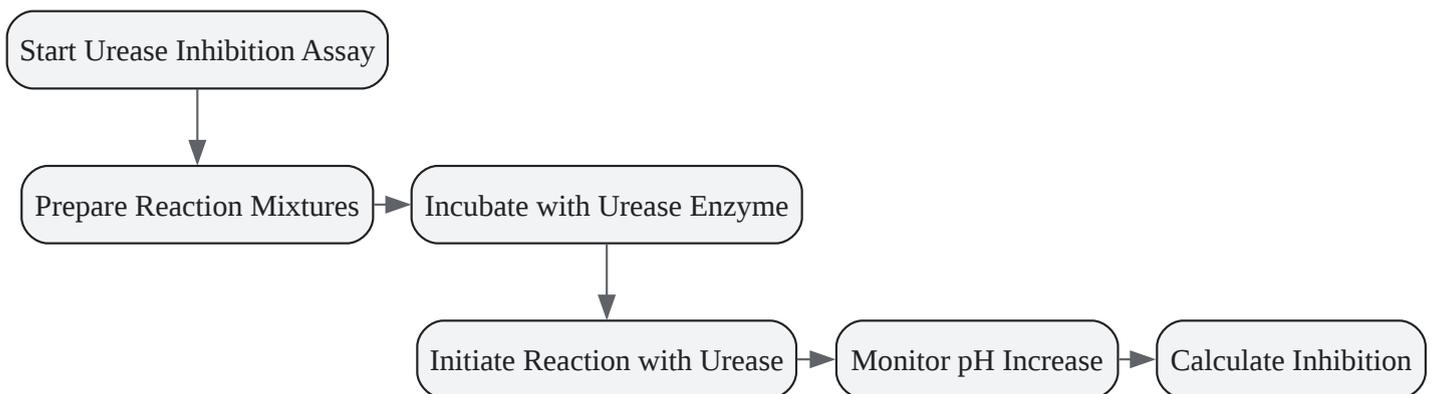
Insights from Related Research Activities

Although data on urease inhibition is unavailable, **guaijaverin** has demonstrated significant biological activity in other areas, which confirms its potential as a bioactive compound.

- **Potent Pancreatic Lipase Inhibition:** A 2024 study identified **guaijaverin** as an excellent inhibitor of pancreatic lipase. The reported IC_{50} was **3.2 $\mu\text{g/mL}$** . The study characterized the inhibition as reversible and non-competitive, indicating that **guaijaverin** binds to an allosteric site on the enzyme rather than the active site. The mechanism was further elucidated through multispectral methods and molecular docking, which showed that **guaijaverin** statically quenches the enzyme's fluorescence and changes its conformation [4].
- **Antiplaque Activity:** Research has also shown that **guaijaverin** exhibits bacteriostatic activity against *Streptococcus mutans*, a cariogenic bacterium, with a Minimum Inhibitory Concentration (MIC) of 2-4 mg/mL. Sub-MIC concentrations were found to inhibit acid production and sucrose-dependent adherence of the bacteria, highlighting its potential as an antiplaque agent [2].

General Framework for Urease Inhibition Assays

To empirically determine the urease inhibition activity of **guaijaverin**, you can adapt established experimental protocols. The following workflow and description outline a common method used in the field [5].



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- **Prepare Reaction Mixtures:** The assay typically uses a buffer solution (e.g., 100 mM urea) containing a pH indicator like phenol red. Prepare separate mixtures with varying concentrations of **guaijaverin** and a control without the inhibitor [5].

- **Pre-incubate with Urease:** Add a standardized amount of purified urease enzyme (e.g., from *Jack bean* or a bacterial source like *Klebsiella pneumoniae*) to each mixture and pre-incubate for a fixed period (e.g., 15-30 minutes) at a controlled temperature (e.g., 30°C). This allows the inhibitor to interact with the enzyme [5].
- **Initiate Reaction and Monitor:** Start the enzymatic reaction by adding the substrate, urea, if not already present. The hydrolysis of urea to ammonia causes the pH to rise. This increase is tracked by monitoring the absorbance change of the phenol red indicator at 557 nm over time [5].
- **Calculate Inhibition Activity:** The rate of pH change or the final pH value is compared between the **guajaverin** samples and the control. The percentage inhibition at each concentration is calculated, and the IC₅₀ value (the concentration that causes 50% inhibition of enzyme activity) can be determined from the dose-response curve [5].

Suggested Research Directions

Given the lack of direct data, the following approaches may help you proceed:

- **Investigate the Quercetin Scaffold:** The parent compound of **guajaverin**, quercetin, is a common flavonoid. Researching urease inhibition data for quercetin and its various glycosides could provide a useful preliminary estimate of **guajaverin**'s potential activity.
- **Empirical Testing:** The most reliable path is to conduct your own laboratory assays using the general protocol outlined above.
- **Explore Synergistic Effects:** Given that guava leaf extract contains a complex mixture of flavonoids and phenolic compounds [3], you could also research whether **guajaverin** exhibits synergistic urease inhibition when combined with other compounds from the extract.

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